

# Personal protective equipment for handling 5-Formyl-2-methoxybenzenesulfonamide

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## Compound of Interest

Compound Name:	5-Formyl-2-methoxybenzenesulfonamide
Cat. No.:	B583330

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## Essential Safety and Handling Guide for 5-Formyl-2-methoxybenzenesulfonamide

This guide provides crucial safety and logistical information for the handling and disposal of **5-Formyl-2-methoxybenzenesulfonamide** (CAS Number: 105764-07-6).[\[1\]](#)[\[2\]](#)[\[3\]](#) The following procedures are based on general best practices for handling solid, powdered chemicals and sulfonamide compounds, as a specific Safety Data Sheet (SDS) with detailed handling instructions was not available in the initial search. Researchers should always consult their institution's specific safety protocols and, if possible, obtain a compound-specific SDS from their supplier.

## Chemical and Physical Properties

A summary of the key quantitative data for **5-Formyl-2-methoxybenzenesulfonamide** is provided in the table below.

Property	Value
CAS Number	105764-07-6
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>4</sub> S
Molecular Weight	215.23 g/mol <a href="#">[1]</a>
Melting Point	>155°C (decomposes) <a href="#">[2]</a>
Storage Temperature	-20°C <a href="#">[1]</a>

## Operational Plan: Handling Procedures

Adherence to the following step-by-step operational plan is critical to ensure the safe handling of **5-Formyl-2-methoxybenzenesulfonamide**.

## Engineering Controls and Work Area Preparation

- Ventilation: All handling of **5-Formyl-2-methoxybenzenesulfonamide** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Work Surface: The work area should be clean, uncluttered, and covered with absorbent, disposable bench paper.
- Safety Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested. Have appropriate spill cleanup materials available.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against exposure.[\[4\]](#) The following PPE is mandatory when handling this compound:

- Eye and Face Protection: Wear chemical safety goggles with side shields. A face shield may be necessary for operations with a higher risk of splashing or dust generation.[\[5\]](#)[\[6\]](#)
- Hand Protection: Chemical-resistant gloves are required. Given the powdered nature of the compound, powder-free nitrile gloves are recommended to prevent contamination.[\[4\]](#)[\[7\]](#) It is advisable to double-glove, especially when handling larger quantities.[\[4\]](#) Gloves should be

changed regularly (e.g., every 30-60 minutes) or immediately upon known or suspected contact with the chemical.[4]

- **Body Protection:** A lab coat is essential. For procedures with a significant risk of contamination, a disposable gown or coveralls should be worn over regular clothing.[6][8]
- **Respiratory Protection:** For handling small quantities in a properly functioning fume hood, respiratory protection may not be required. However, if there is a risk of inhaling dust, an N95 or higher-rated respirator should be used.[4] All respirator use must comply with your institution's respiratory protection program, including fit-testing.[4]

## Weighing and Aliquoting

- **Preparation:** Don all required PPE before entering the designated handling area.
- **Container Handling:** Allow the container of **5-Formyl-2-methoxybenzenesulfonamide** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of the compound on a tared weigh boat or paper inside the chemical fume hood. Avoid creating dust clouds.
- **Transfer:** Use a spatula to transfer the powder to the receiving vessel.
- **Cleaning:** After weighing, carefully clean the spatula and any contaminated surfaces within the fume hood.

## Spill and Emergency Procedures

- **Minor Spills:** For small spills of the powder, carefully sweep or vacuum the material using a HEPA-filtered vacuum. Avoid dry sweeping, which can generate dust. Place the collected material and any contaminated cleaning materials into a sealed, labeled hazardous waste container.
- **Major Spills:** In the event of a large spill, evacuate the area and follow your institution's emergency procedures.
- **Exposure:**

- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, seek immediate medical attention.

## Disposal Plan

The disposal of **5-Formyl-2-methoxybenzenesulfonamide** and any contaminated materials must be handled as hazardous waste.

## Waste Segregation and Collection

- Solid Waste: All solid waste, including unused compound, contaminated gloves, weigh papers, pipette tips, and disposable lab coats, must be collected in a designated, sealed, and clearly labeled hazardous waste container.[9][10]
- Liquid Waste: If the compound is dissolved in a solvent, the resulting solution should be collected in a separate, compatible, and clearly labeled hazardous liquid waste container.[9][10] Do not mix with incompatible waste streams.[10]

## Labeling

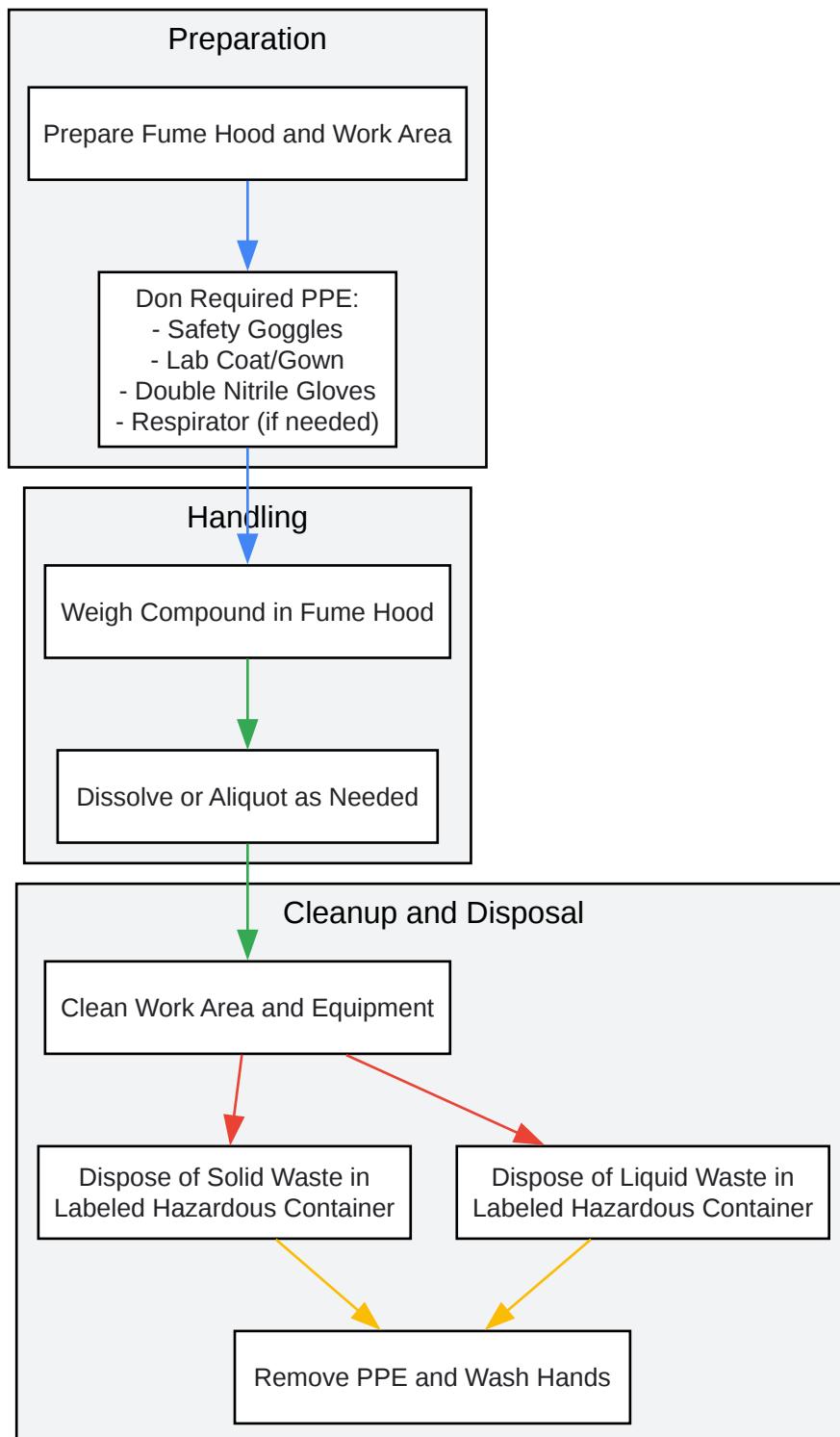
All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**5-Formyl-2-methoxybenzenesulfonamide**". Include any solvent carriers and appropriate hazard warnings (e.g., "Toxic").[9]

## Final Disposal

Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[9] The recommended method for the disposal of many pharmaceutical compounds, including sulfonamides, is high-temperature incineration.[9]

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **5-Formyl-2-methoxybenzenesulfonamide**.



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Caption: Workflow for handling **5-Formyl-2-methoxybenzenesulfonamide**.

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